

An In-depth Technical Guide to sec-Butylamine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Sec-butylamine*

Cat. No.: *B1681703*

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Core Chemical Identity

sec-Butylamine is a primary aliphatic amine characterized by the attachment of an amino group to the secondary carbon of a butane chain.[\[1\]](#)[\[2\]](#) This structural arrangement results in a chiral molecule, existing as a racemic mixture of (R)- and (S)-enantiomers, unless a specific stereoisomer is isolated.[\[3\]](#)

Identifier	Value	Source
IUPAC Name	butan-2-amine	[1] [4] [5]
CAS Number	13952-84-6 (for racemate)	[1] [3] [4] [5] [6] [7]
513-49-5 (for (S)-(+)-enantiomer)	[3] [8]	
13250-12-9 (for (R)-(-)-enantiomer)	[3]	
Molecular Formula	C ₄ H ₁₁ N	[1] [6] [9]
Molecular Weight	73.14 g/mol	[4] [6] [7]
Synonyms	2-Aminobutane, 1-Methylpropylamine, 2-Butanamine	[1] [5]

Physicochemical Properties

sec-Butylamine is a colorless liquid with a characteristic amine or ammonia-like odor.[\[1\]](#)[\[2\]](#)[\[4\]](#) Its physical and chemical properties are crucial for its handling, storage, and application in various chemical reactions.

Table of Physicochemical Data:

Property	Value	Source
Appearance	Colorless liquid	[1][2][4]
Boiling Point	63 °C (145.4 °F)	[2][7]
Melting Point	-104 °C (-155 °F)	[1][2]
Density	0.724 g/mL at 25 °C	[7]
Flash Point	-9 °C (15.8 °F)	[10]
Solubility	Miscible with water, ethanol, and ether	[1][2]
Vapor Pressure	184 hPa at 20 °C	[4]
pKa	10.66	[4]

These properties underscore the volatile and flammable nature of **sec-butylamine**, necessitating careful handling in well-ventilated areas and away from ignition sources.[10][11][12] Its miscibility with a range of solvents makes it a versatile reagent in organic synthesis.

Synthesis Methodologies

The industrial production of **sec-butylamine** is primarily achieved through the reductive amination of methyl ethyl ketone (2-butanone). This process involves the reaction of the ketone with ammonia in the presence of a catalyst and hydrogen gas.

Catalytic Reductive Amination

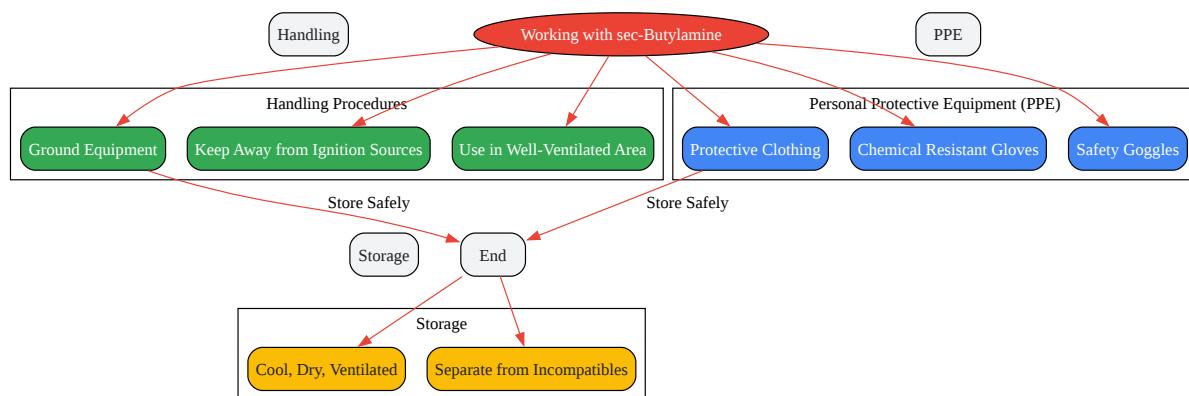
This is the most common industrial method for synthesizing **sec-butylamine**.[13] The reaction proceeds in two conceptual steps: the formation of an imine intermediate from the reaction of methyl ethyl ketone and ammonia, followed by the catalytic hydrogenation of the imine to yield **sec-butylamine**.

Experimental Protocol: Conceptual Reductive Amination

- Catalyst Preparation: A nickel-based catalyst, often supported on a material like silica or alumina, is typically used.[13][14] The catalyst is activated prior to use.

- Reaction Setup: A high-pressure reactor is charged with methyl ethyl ketone, a source of ammonia (often anhydrous), and the prepared catalyst.
- Hydrogenation: The reactor is pressurized with hydrogen gas. The reaction mixture is heated to a specific temperature and pressure to facilitate the reaction.
- Work-up and Purification: After the reaction is complete, the catalyst is filtered off. The resulting mixture is then subjected to distillation to separate the **sec-butylamine** from unreacted starting materials and byproducts.

The choice of catalyst, temperature, and pressure are critical parameters that influence the yield and selectivity of the reaction.



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Caption: Recommended safety workflow for handling **sec-butylamine**.

Conclusion

sec-Butylamine, or butan-2-amine, is a foundational chemical with significant utility in both industrial and research settings. Its unique structure and reactivity make it an indispensable building block, particularly in the development of new pharmaceuticals and agrochemicals. A thorough understanding of its properties, synthesis, and safe handling procedures is paramount for any scientist or researcher working with this versatile compound.

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